

Essential Safety & Logistical Information for Handling Furfenorex

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Compound of Interest

Compound Name: Furfenorex

Cat. No.: B078034

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Furfenorex** could not be located. The following guidance is based on available chemical information and general best practices for handling hazardous and pharmacologically active substances. Researchers, scientists, and drug development professionals should always conduct a thorough risk assessment before handling any chemical and consult with their institution's Environmental Health and Safety (EHS) department. **Furfenorex** is a stimulant drug that is structurally related to amphetamines and has been withdrawn from the market due to its potential for abuse.^{[1][2]} It is known to produce methamphetamine as a metabolite.^[2]

Chemical and Physical Properties

While detailed toxicological data is not readily available in the public domain, the following table summarizes the known physical and chemical properties of **Furfenorex**.

Property	Value	Source
CAS Number	3776-93-0	^{[3][4]}
Molecular Formula	C ₁₅ H ₁₉ NO	^{[1][4]}
Molar Mass	229.32 g/mol	^{[1][4]}
Appearance	Not specified (likely solid)	
Storage Temperature	-20°C	^[3]

Personal Protective Equipment (PPE)

A risk-based approach is crucial when selecting PPE for handling **Furfenorex**. Given its classification as a stimulant and its relation to amphetamines, a high level of precaution is warranted to prevent accidental exposure. The following PPE is recommended as a minimum standard.

PPE Category	Recommended Equipment	Rationale
Hand Protection	Double gloving with chemotherapy-rated nitrile gloves. [5] [6]	Prevents skin contact and absorption. The outer glove should be removed and disposed of immediately after handling.
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes, aerosols, and airborne particles.
Body Protection	A disposable, low-permeability gown with a solid front and tight-fitting cuffs. [6]	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) should be used, especially when handling powders or creating solutions. [5]	Protects against inhalation of airborne particles.

All disposable PPE should not be reused.[\[5\]](#) Reusable PPE must be thoroughly decontaminated after each use.[\[5\]](#)

Operational Plan for Safe Handling

A systematic approach is essential to minimize the risk of exposure during the handling of **Furfenorex**.

1. Preparation:

- Designate a specific, well-ventilated area for handling **Furfenorex**, preferably within a fume hood or other containment device.
- Ensure that all necessary PPE is readily available and in good condition.
- Have a chemical spill kit and emergency contact information easily accessible.
- Review the experimental protocol and this safety information before beginning any work.

2. Handling:

- Wash hands thoroughly before donning PPE.^[6]
- Don all required PPE as outlined in the table above.
- When weighing the solid compound, perform this task within a containment system (e.g., a balance enclosure or fume hood) to prevent the generation of airborne dust.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Keep all containers with **Furfenorex** clearly labeled and sealed when not in use.

3. Post-Handling:

- Decontaminate all work surfaces and equipment after use.
- Carefully remove and dispose of all single-use PPE in a designated hazardous waste container.
- Wash hands thoroughly after removing PPE.

Emergency Procedures

In the event of an emergency, follow these procedures and any additional protocols established by your institution.

Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. [7] [8]
Eye Contact	Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [7] [8]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention. [7]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [7]
Spill	Evacuate the immediate area. Alert others and your supervisor. If the spill is small and you are trained to handle it, wear appropriate PPE and clean it up using a chemical spill kit. For larger spills, contact your institution's EHS department.

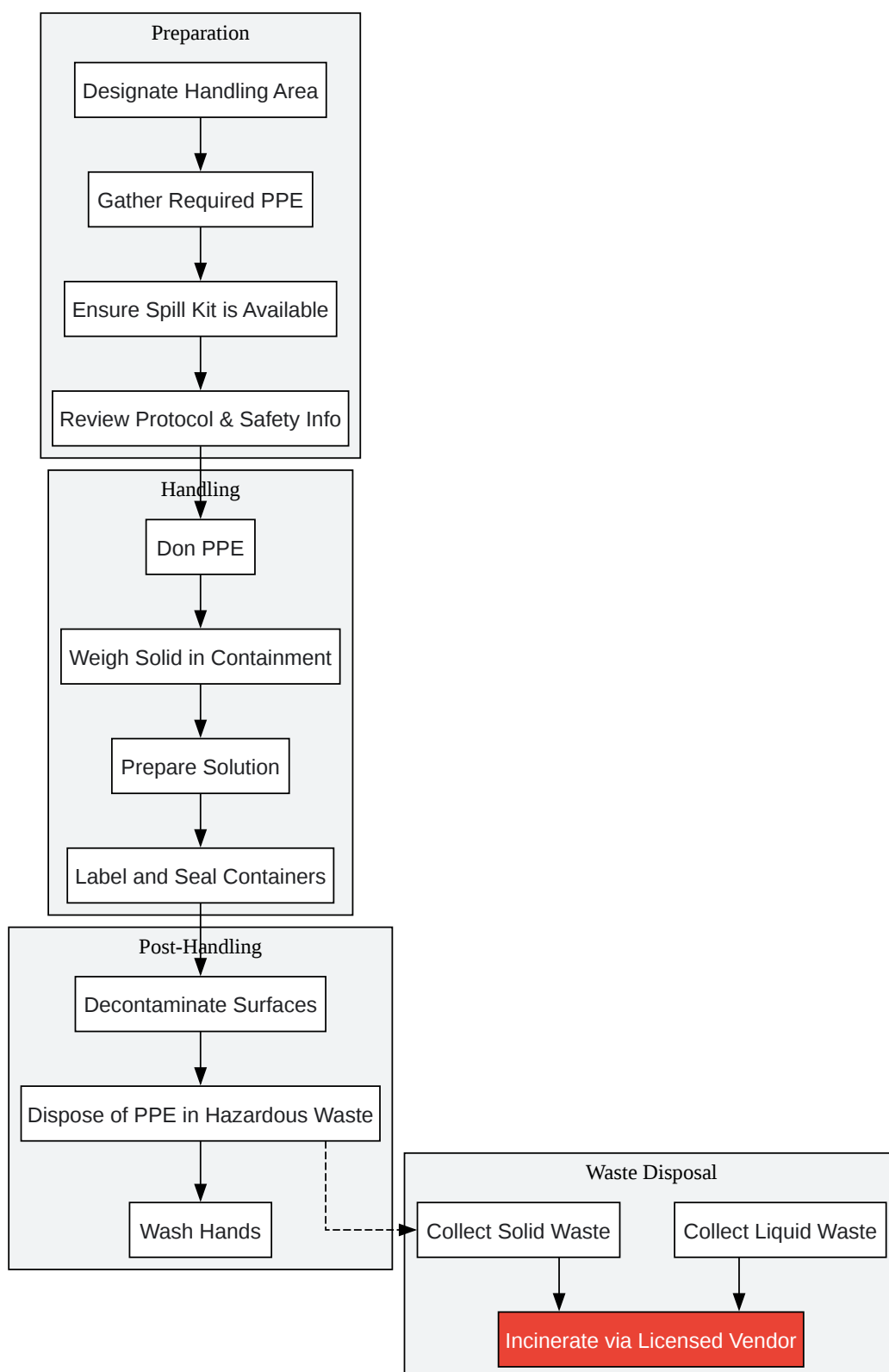
Disposal Plan

All waste containing **Furfenorex** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Solid Waste: All contaminated solid materials, including PPE, weighing paper, and empty containers, should be placed in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Unused solutions containing **Furfenorex** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour **Furfenorex** waste down the drain.

- Disposal Method: The primary recommended method for the final disposal of chemical waste is incineration by a licensed hazardous waste management company.[9][10]

Furfenorex Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **Furfenorex**.

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